

Application Notes and Protocols: Disc Diffusion Assay for 4-Sulfanilamidobenzoic Acid

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Compound of Interest

Compound Name: 4-Sulfanilamidobenzoic acid

Cat. No.: B15093853

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This document provides a comprehensive protocol for evaluating the antimicrobial activity of **4-Sulfanilamidobenzoic acid** using the disc diffusion assay, commonly known as the Kirby-Bauer test. The provided methodology is based on established standards to ensure reproducibility and accuracy.

Introduction

4-Sulfanilamidobenzoic acid belongs to the sulfonamide class of antibiotics, which are synthetic antimicrobial agents.^[1] These compounds act as competitive inhibitors of the enzyme dihydropteroate synthetase, which is crucial for the synthesis of folic acid in bacteria.^{[1][2]} As folic acid is a vital precursor for the synthesis of nucleic acids and certain amino acids, its inhibition leads to the cessation of bacterial growth and replication.^[2] The disc diffusion assay is a widely used method to determine the susceptibility of bacteria to antimicrobial agents.^{[3][4]}

Data Presentation

Currently, there is a lack of publicly available quantitative data from disc diffusion assays specifically for **4-Sulfanilamidobenzoic acid** against a standardized panel of bacteria. The following table is provided as a template for researchers to record their experimental findings. It is recommended to test against a panel of bacteria that includes both Gram-positive and Gram-negative organisms.

Bacterial Strain	ATCC Number	Disc Potency (µg)	Zone of Inhibition (mm)	Interpretation (S/I/R)
Staphylococcus aureus	25923			
Escherichia coli	25922			
Pseudomonas aeruginosa	27853			
Enterococcus faecalis	29212			

Interpretation Criteria for Sulfonamides (250 µg disc) based on CLSI Guidelines

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus	≥ 17 mm	13-16 mm	≤ 12 mm
Enterobacteriaceae	≥ 17 mm	13-16 mm	≤ 12 mm

Experimental Protocol

This protocol is adapted from the standardized Kirby-Bauer method.

Materials

- 4-Sulfanilamidobenzoic acid
- Dimethyl sulfoxide (DMSO)
- Sterile, blank paper discs (6 mm diameter)
- Mueller-Hinton Agar (MHA) plates
- Sterile cotton swabs

- Sterile saline solution (0.85% NaCl)
- 0.5 McFarland turbidity standard
- Bacterial cultures (e.g., *Staphylococcus aureus* ATCC 25923, *Escherichia coli* ATCC 25922, *Pseudomonas aeruginosa* ATCC 27853)
- Incubator (35 ± 2 °C)
- Calipers or a ruler for measuring zones of inhibition

Preparation of 4-Sulfanilamidobenzoic Acid Discs

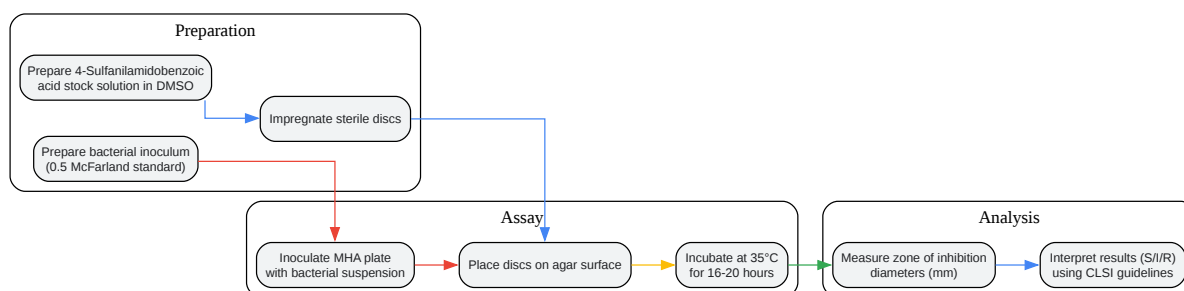
- **Stock Solution Preparation:** Prepare a stock solution of **4-Sulfanilamidobenzoic acid** in DMSO. The concentration should be determined based on the desired potency of the final discs (e.g., for a 250 µg disc, a stock solution of 25 mg/mL would require 10 µL per disc).
- **Disc Impregnation:** Aseptically apply a precise volume of the **4-Sulfanilamidobenzoic acid** stock solution onto each sterile paper disc. For example, apply 10 µL of a 25 mg/mL solution to achieve a 250 µg disc.
- **Drying:** Allow the discs to dry completely in a sterile environment before use.
- **Control Discs:** Prepare control discs by applying the same volume of the solvent (DMSO) to sterile paper discs. This is to ensure that the solvent itself does not have any antimicrobial activity.

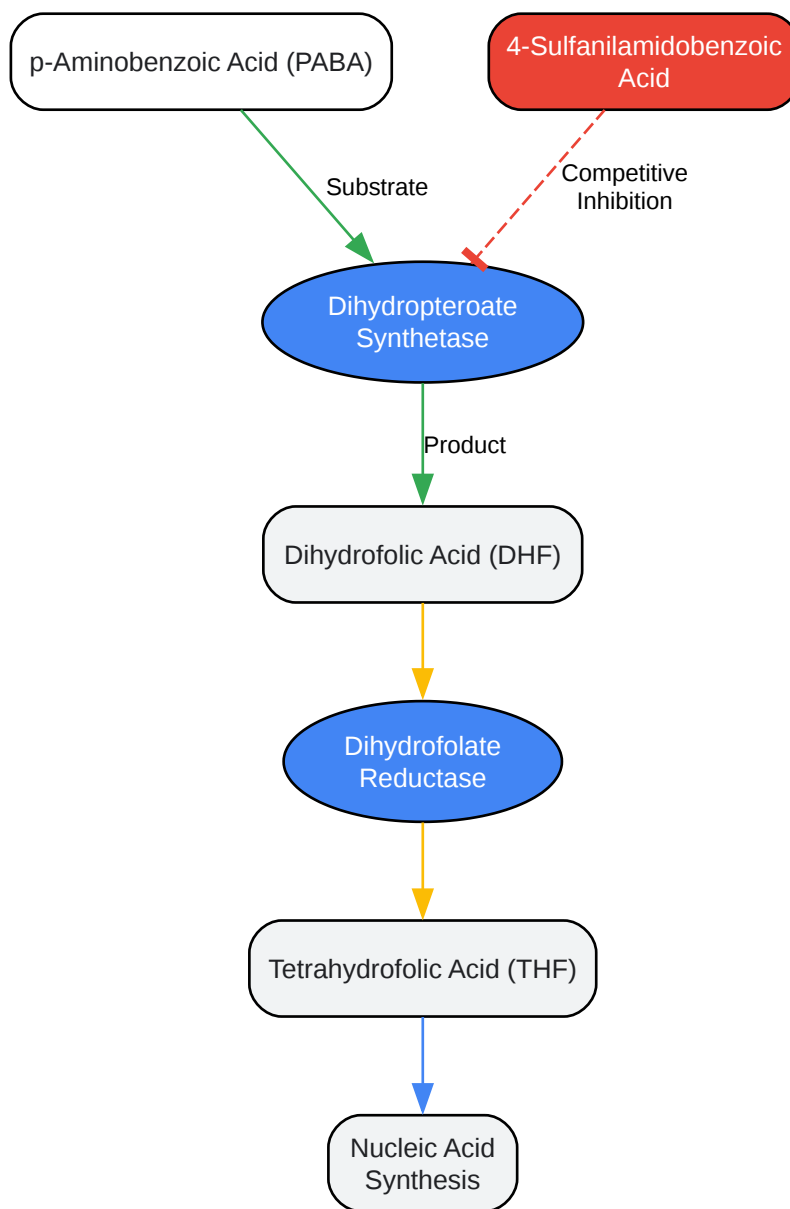
Disc Diffusion Assay Procedure

- **Inoculum Preparation:**
 - From a fresh (18-24 hour) culture, select 3-5 isolated colonies of the test bacterium.
 - Suspend the colonies in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to a bacterial concentration of approximately $1-2 \times 10^8$ CFU/mL.

- Inoculation of MHA Plates:
 - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension.
 - Remove excess fluid by pressing the swab against the inside of the tube.
 - Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure uniform growth.
- Application of Discs:
 - Aseptically place the prepared **4-Sulfanilamidobenzoic acid** discs and the solvent control discs onto the inoculated MHA plate.
 - Ensure the discs are placed at least 24 mm apart from each other and from the edge of the plate.
 - Gently press each disc to ensure complete contact with the agar surface.
- Incubation:
 - Invert the plates and incubate at 35 ± 2 °C for 16-20 hours in an ambient air incubator.
- Measurement and Interpretation of Results:
 - After incubation, measure the diameter of the zones of complete inhibition (including the diameter of the disc) to the nearest millimeter using calipers or a ruler.
 - For sulfonamides, it is important to disregard slight growth (up to 20% of the lawn) that may occur within the zone of inhibition and measure the more obvious margin.^[5]
 - Interpret the results as Susceptible (S), Intermediate (I), or Resistant (R) based on the standardized zone diameter interpretive charts (see the table above for an example based on CLSI guidelines).

Experimental Workflow Diagram





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References

- 1. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. microbe-investigations.com [microbe-investigations.com]
- 4. microchemlab.com [microchemlab.com]
- 5. chainnetwork.org [chainnetwork.org]
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